

Ga-Ga bond length in gallium(II) chloride adducts

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Compound of Interest

Compound Name: Gallium (II) chloride

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An In-depth Technical Guide on the Ga-Ga Bond Length in Gallium(II) Chloride Adducts

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gallium(II) halides, particularly gallium(II) chloride (Ga_2Cl_4), represent a fascinating class of compounds characterized by a direct gallium-gallium bond. In the solid state, Ga_2Cl_4 exists as the ionic salt $\text{Ga}^+[\text{GaCl}_4]^-$. However, in the presence of donor ligands (Lewis bases), it forms neutral adducts of the type $\text{Ga}_2\text{Cl}_4 \cdot 2\text{L}$, which feature a covalent Ga-Ga single bond. The nature of the donor ligand can influence the electronic and steric environment around the gallium centers, potentially affecting the Ga-Ga bond length. This technical guide provides a detailed overview of the Ga-Ga bond length in a well-characterized gallium(II) chloride adduct, outlines the experimental protocols for its synthesis and characterization, and illustrates the relevant chemical relationships and workflows.

Data Presentation: Ga-Ga Bond Length in a Gallium(II) Chloride Adduct

The most extensively studied and structurally characterized adduct of gallium(II) chloride is the 1,4-dioxane adduct. The quantitative data for this compound is summarized in the table below. Despite efforts to collate data for a wider range of adducts (e.g., with pyridine, tetrahydrofuran, or phosphines), detailed crystallographic data featuring Ga-Ga bonds in simple 1:2 adducts

with these ligands are not readily available in the public domain, suggesting that the dioxane adduct is the most stable and well-documented example.

Adduct Formula	Ga-Ga Bond Length (Å)	Crystal System	Space Group	Comments	Reference
$[\text{Ga}_2\text{Cl}_4(\text{dioxane})_2]_x$	2.3825(9)	Not specified in abstract	Not specified in abstract	Polymeric structure with five-coordinate gallium atoms.	[1]

Experimental Protocols

The determination of the Ga-Ga bond length in gallium(II) chloride adducts involves two key stages: the synthesis of the adduct and its structural characterization by single-crystal X-ray diffraction.

Synthesis of Gallium(II) Chloride Adducts

A general method for the preparation of Ga_2Cl_4 involves the comproportionation of gallium metal and gallium(III) chloride. The resulting Ga_2Cl_4 can then be reacted with a Lewis base to form the desired adduct. The following is a representative protocol based on the synthesis of the dioxane adduct.

Materials:

- Gallium metal
- Gallium(III) chloride (GaCl_3)
- Toluene (or Benzene)
- 1,4-Dioxane
- Schlenk line and glassware

- Inert atmosphere (e.g., Argon or Nitrogen)

Procedure:

- Preparation of "Ga₂Cl₄": In an inert atmosphere glovebox, a mixture of gallium(III) chloride and an excess of gallium metal is placed in a reaction vessel.
- The vessel is attached to a Schlenk line, and dry, degassed toluene is added as a solvent.
- The mixture is heated to reflux for several hours. During this time, the gallium metal reacts with GaCl₃ to form gallium(I) tetrachlorogallate(III) (Ga⁺[GaCl₄]⁻), which is often referred to as "Ga₂Cl₄".
- After the reaction is complete, the mixture is cooled, and the excess gallium metal is allowed to settle. The supernatant solution containing the Ga(I)[Ga(III)Cl₄] is carefully decanted.
- Formation of the Dioxane Adduct: The toluene solution of Ga⁺[GaCl₄]⁻ is treated with a stoichiometric amount (2 equivalents) of 1,4-dioxane.
- The dioxane coordinates to the gallium centers, leading to the formation of the neutral adduct [Ga₂Cl₄(dioxane)₂], which precipitates from the solution.
- The solid product is collected by filtration, washed with a non-coordinating solvent like hexane, and dried under vacuum.

Single-Crystal X-ray Diffraction

The precise determination of the Ga-Ga bond length is achieved through single-crystal X-ray diffraction.

Procedure:

- Crystal Growth: Suitable single crystals of the adduct are grown, typically by slow cooling of a saturated solution, slow evaporation of the solvent, or vapor diffusion of a non-solvent into a solution of the compound.
- Data Collection: A single crystal of appropriate size and quality is mounted on a goniometer head of a single-crystal X-ray diffractometer. The crystal is cooled to a low temperature (e.g.,

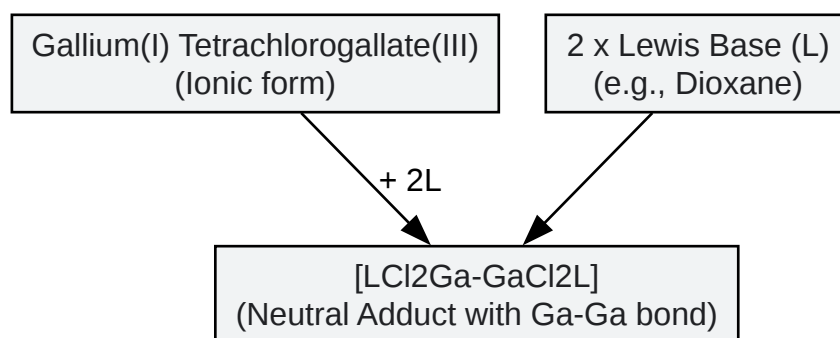
100 K) to minimize thermal vibrations. X-ray data are collected by rotating the crystal in a monochromatic X-ray beam and recording the diffraction pattern on a detector.

- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The structure is then solved using direct methods or Patterson methods to locate the positions of the heavy atoms (Ga, Cl). The positions of the lighter atoms (O, C, H) are found from subsequent difference Fourier maps. The structural model is then refined against the experimental data to optimize the atomic positions, and anisotropic displacement parameters, leading to precise bond lengths and angles.

Visualization of Chemical Pathways and Workflows

Formation of Gallium(II) Chloride Adducts

The formation of a Ga_2Cl_4 adduct with a generic Lewis base (L) can be visualized as the reaction of the ionic form of gallium(II) chloride with the ligand, leading to the formation of the neutral, Ga-Ga bonded species.

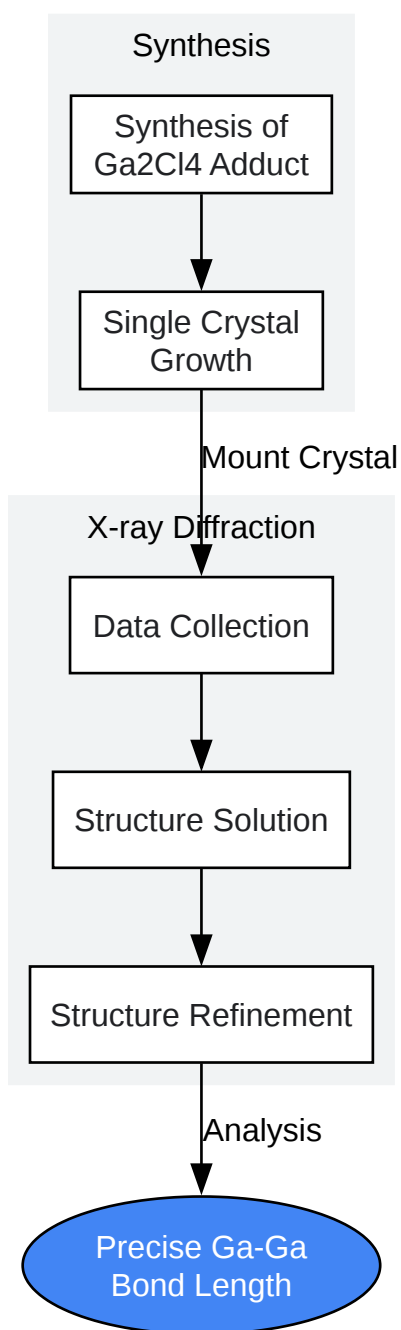


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Caption: Formation of a neutral Ga_2Cl_4 adduct from its ionic precursor.

Experimental Workflow for Ga-Ga Bond Length Determination

The process of determining the Ga-Ga bond length is a systematic workflow from synthesis to final data analysis.



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Caption: Workflow for determining Ga-Ga bond length.

Conclusion

The Ga-Ga bond in gallium(II) chloride adducts is a key feature of these compounds. The well-characterized 1,4-dioxane adduct, [Ga₂Cl₄(dioxane)₂]_x, exhibits a Ga-Ga bond length of

2.3825(9) Å.[1] The synthesis and structural elucidation of these compounds rely on established techniques in inorganic chemistry and X-ray crystallography. While data for a broad range of simple adducts is not readily available, the detailed study of the dioxane adduct provides a solid foundation for understanding the nature of the Ga-Ga bond in this class of molecules. Further research into the synthesis and crystallization of adducts with other Lewis bases would be valuable to build a more comprehensive understanding of how ligand properties influence the Ga-Ga bond length.

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References

- 1. pubs.acs.org [pubs.acs.org]
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